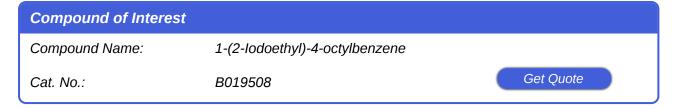


An In-depth Technical Guide to 1-(2-lodoethyl)-4octylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics, synthesis, and key applications of **1-(2-lodoethyl)-4-octylbenzene**, a significant intermediate in pharmaceutical manufacturing.

Physical and Chemical Properties

1-(2-lodoethyl)-4-octylbenzene is an organic compound that typically appears as a colorless to yellow or brown oil, with its color depending on purity and storage conditions.[1][2][3][4] It is recognized for its role as a crucial building block in the synthesis of various pharmaceutical agents.[1]

Table 1: Physical and Chemical Characteristics of 1-(2-lodoethyl)-4-octylbenzene



Property	Value	Source(s)
CAS Number	162358-07-8	[5][6][7]
Molecular Formula	C16H25I	[5][6][7]
Molecular Weight	344.27 g/mol	[2][8]
Appearance	Oil, Colourless	[2][4]
Density	1.261 g/cm ³	[5][9][10]
Boiling Point	367.927 °C at 760 mmHg	[5][9]
Flash Point	152.798 °C	[5][9]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2][4]
Storage Temperature	Room Temperature, Sealed in dry, Keep in dark place	[2][5][8]
Refractive Index	1.544	[9]
LogP	5.56710	[5]
Hydrogen Bond Donor Count	0	[5]
Hydrogen Bond Acceptor Count	0	[5]
Rotatable Bond Count	9	[5]
Exact Mass	344.10010	[5]
Complexity	159	[5]

Role in Pharmaceutical Synthesis

The primary significance of **1-(2-lodoethyl)-4-octylbenzene** is its application as a key intermediate in the synthesis of Fingolimod.[1] Fingolimod is an important immunomodulating drug. The quality and purity of **1-(2-lodoethyl)-4-octylbenzene** are therefore critical for the efficient production of this active pharmaceutical ingredient.[1]





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Synthesis pathway from an intermediate to Fingolimod.

Experimental Protocol: Synthesis of 1-(2-lodoethyl)-4-octylbenzene

The following protocol describes a common method for the synthesis of **1-(2-lodoethyl)-4-octylbenzene** from 4-octylphenethyl methanesulfonate.[2][4]

Materials:

- 4-octylbenzene ethyl methanesulfonate (70 g)
- Anhydrous tetrahydrofuran (THF) (500 mL)
- Sodium iodide (133 g)
- Water (300 mL)
- Ethyl acetate (500 mL)
- · Aqueous sodium thiosulfate
- Sodium sulfate

Equipment:

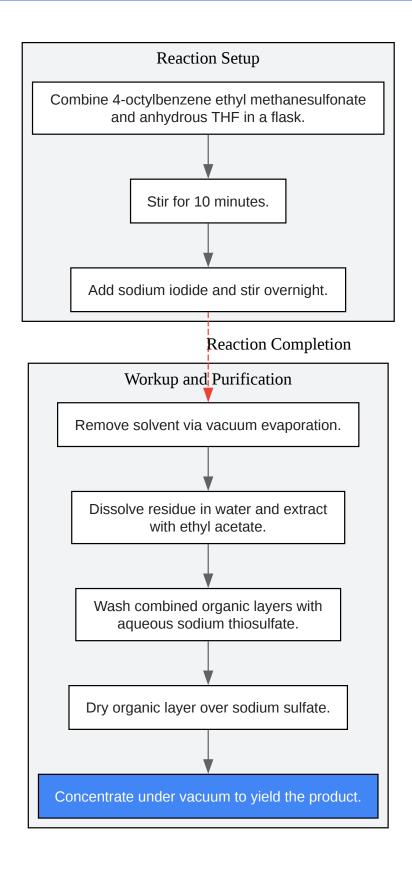
- 1-liter single-neck round-bottom flask
- Calcium chloride protective tube
- Magnetic stirrer
- Rotary evaporator



Procedure:

- In a 1-liter single-neck round-bottom flask equipped with a calcium chloride protective tube, add 4-octylbenzene ethyl methanesulfonate (70 g) and anhydrous tetrahydrofuran (500 mL). The flask should be covered to protect it from light.[2][4]
- Stir the mixture for 10 minutes.[2][4]
- Add sodium iodide (133 g) to the mixture and continue stirring overnight at room temperature.[2][4]
- After the reaction is complete, remove the solvent by vacuum evaporation.[2][4]
- Dissolve the residue in water (300 mL) and extract with ethyl acetate (2 x 250 mL).[2][4]
- Combine the ethyl acetate extracts and wash sequentially with aqueous sodium thiosulfate.
 [2][4]
- Dry the organic layer over sodium sulfate.[2][4]
- Obtain the final product, 4-(2-iodoethyl)octylbenzene, by vacuum concentration. The reported yield is 70 g.[2][4]





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Experimental workflow for the synthesis of **1-(2-lodoethyl)-4-octylbenzene**.



Safety and Handling

While specific toxicological properties have not been thoroughly investigated, standard laboratory safety precautions should be observed when handling **1-(2-lodoethyl)-4-octylbenzene**.[11] It is recommended to use personal protective equipment, including gloves and safety glasses. In case of inhalation, move the individual to fresh air.[11] If contact with skin occurs, wash the affected area with soap and water.[11] For eye contact, rinse thoroughly with water for at least 15 minutes.[11] If swallowed, rinse the mouth with water and seek medical attention.[11] This compound should be handled in a well-ventilated area.

Conclusion

1-(2-lodoethyl)-4-octylbenzene is a vital chemical intermediate with well-defined physical properties. Its primary utility in the synthesis of Fingolimod underscores its importance in the pharmaceutical industry. The synthesis protocol provided offers a reliable method for its preparation, enabling further research and development in medicinal chemistry and drug discovery.

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